

molecular structure and spectral data of Perfluorohexadecanoic acid

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Compound of Interest

Compound Name: *Perfluorohexadecanoic acid*

CAS No.: 67905-19-5

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An In-Depth Technical Guide to the Molecular Structure and Spectral Data of
Perfluorohexadecanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Perfluorohexadecanoic Acid

Perfluorohexadecanoic acid (PFHxDA), a member of the broad class of per- and polyfluoroalkyl substances (PFAS), represents a molecule of significant interest in environmental science, toxicology, and materials research. Characterized by a sixteen-carbon chain where hydrogen atoms have been substituted with fluorine, this long-chain perfluorinated carboxylic acid (PFCA) exhibits extreme chemical and thermal stability.^[1] These properties, stemming from the strength of the carbon-fluorine bond, have made PFAS compounds valuable in a range of industrial and consumer products.^[2] However, this same stability results in profound environmental persistence, bioaccumulation, and potential adverse health effects, earning them the moniker "forever chemicals."^{[3][4]}

A thorough understanding of the molecular structure and the corresponding spectral signature of PFHxDA is paramount for its unambiguous identification and quantification in complex matrices, for studying its environmental fate, and for developing potential remediation strategies. This guide provides a detailed exploration of the molecular architecture of PFHxDA and a comprehensive analysis of its expected and observed spectral data from mass spectrometry, nuclear magnetic resonance, and vibrational spectroscopy.

Part 1: Molecular Structure and Physicochemical Properties

The foundational step in any analytical endeavor is a precise understanding of the analyte's structure. **Perfluorohexadecanoic acid** is a saturated sixteen-carbon carboxylic acid that is fully fluorinated, with the exception of the carboxylic acid proton.

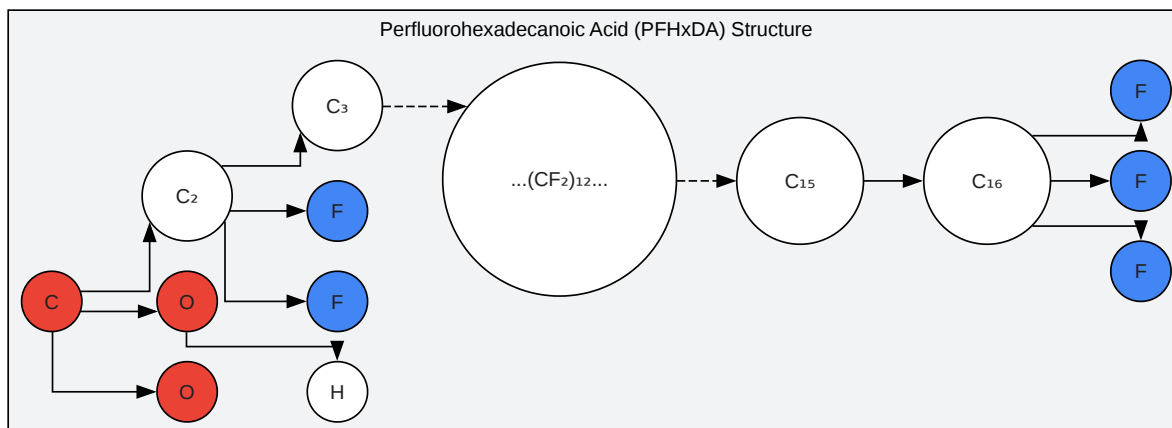
Chemical Identity

A summary of the key identifiers for **perfluorohexadecanoic acid** is presented in Table 1. This information is critical for database searches, regulatory compliance, and procurement.

Identifier	Value	Source
IUPAC Name	2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9, 10,10,11,11,12,12,13,13,14,14 ,15,15,16,16,16- hentriacontafluorohexadecanoi c acid	[5]
CAS Number	67905-19-5	[6]
Molecular Formula	C ₁₆ H _{F₃₁} O ₂	[6]
Molecular Weight	~814.13 g/mol	[6]
Synonyms	Perfluoropalmitic acid, PFHxDA	[5]
Canonical SMILES	O=C(O)C(F)(F)C(F)(F)C(F) (F)C(F)(F)C(F)(F)C(F)(F)C(F) (F)C(F)(F)C(F)(F)C(F)(F)C(F) (F)C(F)(F)C(F)(F)C(F)(F)C(F) (F)F	[6]
InChI Key	OJMBMWRMTMHMSZ- UHFFFAOYSA-N	[6]

Structural Representation

The linear formula, $\text{CF}_3(\text{CF}_2)_{14}\text{COOH}$, illustrates the two key components of the molecule: a long, hydrophobic, and lipophobic perfluorinated tail, and a hydrophilic carboxylic acid head group. This amphiphilic nature governs its environmental transport and interaction with biological systems.



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2D representation of **Perfluorohexadecanoic Acid**.

Part 2: Mass Spectrometry Analysis

Mass spectrometry (MS), particularly when coupled with liquid chromatography (LC-MS/MS), is the gold standard for the detection and quantification of PFAS in various matrices due to its high sensitivity and selectivity.^{[4][7]}

Ionization and Detection

For PFCAs like PFHxDA, electrospray ionization (ESI) in negative ion mode is the most effective method. The carboxylic acid proton is readily lost, forming the deprotonated molecule $[M-H]^-$ as the precursor ion. For PFHxDA, this corresponds to an m/z of approximately 813.94.^[5] High-resolution mass spectrometry (HRMS) is often employed to provide high mass accuracy, aiding in confident formula determination.^[7]

Fragmentation Pathways

Tandem mass spectrometry (MS/MS) is crucial for structural confirmation. The fragmentation of PFCAs is well-characterized. Following the initial loss of the carboxyl group (decarboxylation,

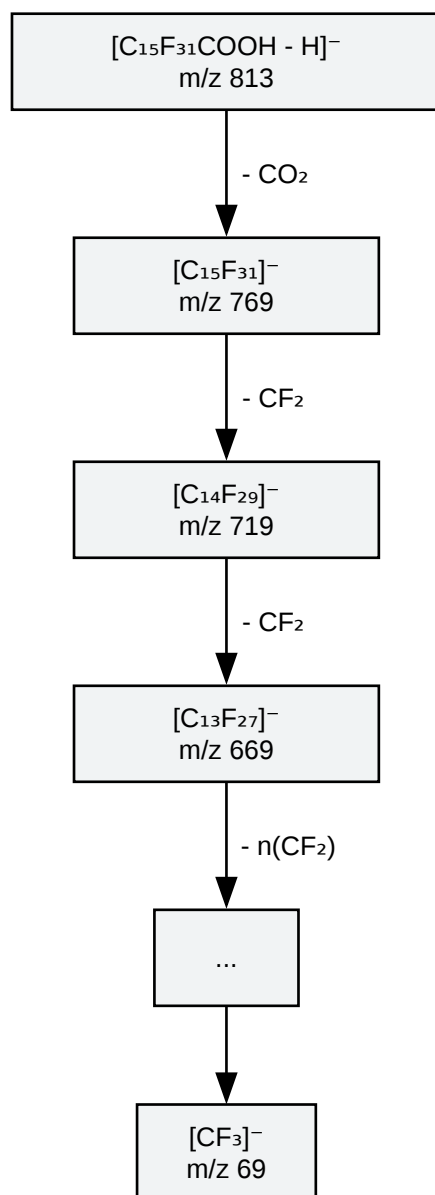
-44 Da), the resulting perfluoroalkyl anion undergoes sequential losses of CF₂ units.[8] However, the process is more complex than a simple "unzipping," involving fluorine shifts that generate a series of new anions before further fragmentation.[8]

Primary Fragmentation: $[M-H]^- \rightarrow [M-H-CO_2]^- + CO_2$

For PFHxDA, this primary fragmentation results in the C₁₅F₃₁⁻ anion. Subsequent fragment ions arise from the loss of CF₂ (50 Da) or larger C_nF_{2n} groups. A summary of expected key fragments is provided in Table 2.

Precursor Ion (m/z)	Fragment Ion (m/z)	Neutral Loss	Description
812.941	768.943	CO ₂ (43.99)	Decarboxylation
768.943	718.946	CF ₂ (50.00)	Loss of difluorocarbene
718.946	668.949	CF ₂ (50.00)	Loss of difluorocarbene
...	...	...	...
168.995	118.992	CF ₂ (50.00)	C ₃ F ₇ ⁻ → C ₂ F ₅ ⁻
118.992	69.000	CF ₂ (50.00)	C ₂ F ₅ ⁻ → CF ₃ ⁻

Note: m/z values are theoretical and based on the [M-H]⁻ precursor. Observed values may vary slightly.[5]



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Key fragmentation pathway for PFHxDA in negative-ion ESI-MS/MS.

Experimental Protocol: LC-MS/MS Analysis

The following protocol is a representative workflow for the targeted analysis of PFHxDA in water samples.

- Sample Preparation (Solid-Phase Extraction - SPE):

1. Condition a weak anion exchange (WAX) SPE cartridge with methanol followed by ultrapure water.
 2. Load 250-500 mL of the water sample onto the cartridge.
 3. Wash the cartridge with a buffered solution to remove interferences.
 4. Elute the analytes using a small volume of ammoniated methanol.
 5. Evaporate the eluent to near dryness under a gentle stream of nitrogen and reconstitute in a final volume (e.g., 1 mL) of methanol/water.[4][9]
- Chromatographic Separation:
 - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 3.5 μ m).
 - Mobile Phase A: Water with a suitable buffer (e.g., 20 mM ammonium acetate).
 - Mobile Phase B: Methanol.
 - Gradient: A typical gradient would start at a high percentage of Mobile Phase A, ramping to a high percentage of Mobile Phase B to elute the highly retained long-chain PFHxDA.
 - Flow Rate: 0.2-0.4 mL/min.
 - Injection Volume: 5-10 μ L.
 - Mass Spectrometry Detection:
 - Ionization: Electrospray Ionization (ESI), Negative Mode.
 - Scan Mode: Multiple Reaction Monitoring (MRM) for targeted quantification.
 - MRM Transitions: Monitor at least two transitions for confident identification (e.g., 813 > 769 and 813 > 419).
 - Instrument Tuning: Optimize cone voltage and collision energy for the specific transitions of PFHxDA.

Part 3: Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific, published experimental NMR spectra for **perfluorohexadecanoic acid** are not readily available in public databases, its structure allows for a robust prediction of the expected spectral features. NMR, particularly ^{19}F NMR, is a powerful tool for structural elucidation of fluorinated compounds.^{[10][11]}

^{19}F NMR Spectroscopy

^{19}F NMR is highly sensitive and provides a wide chemical shift range, making it ideal for distinguishing between different fluorine environments.^[11]

- Expected Chemical Shifts: For a long-chain linear PFCA like PFHxDA, the spectrum would consist of several distinct signals.
 - $-\text{CF}_3$ Group: The terminal trifluoromethyl group is expected to appear as a triplet (due to coupling with the adjacent $-\text{CF}_2-$ group) around -81 ppm.
 - $-\text{CF}_2-$ Groups: The internal difluoromethylene groups will appear as multiplets in the range of -120 to -126 ppm. The groups closest to the ends of the chain ($-\text{CF}_2-$ adjacent to the $-\text{CF}_3$ and $-\text{CF}_2-$ adjacent to the carboxyl group) will have distinct chemical shifts from the bulk internal groups.
 - $\alpha\text{-CF}_2$ Group: The fluorine atoms on the carbon alpha to the carboxylic acid (C2) are the most deshielded and will appear furthest downfield, typically around -117 to -118 ppm.^[12]

^{13}C NMR Spectroscopy

Acquiring ^{13}C NMR spectra for highly fluorinated compounds can be challenging due to complex C-F coupling, which splits the signals into multiplets and can reduce the signal-to-noise ratio.^[13]

- Expected Chemical Shifts:
 - Carboxyl Carbon ($-\text{COOH}$): This carbon is not fluorinated and is expected to appear as a singlet in the downfield region, typically between 165-185 δ .^[14]

- Fluorinated Carbons: The carbons of the perfluoroalkyl chain will show complex multiplets due to one-bond (^1JCF) and two-bond (^2JCF) couplings. These carbons typically resonate between 108-125 δ . ^{19}F decoupling experiments would be necessary to simplify the spectrum to singlets for easier identification.[\[13\]](#)

^1H NMR Spectroscopy

The ^1H NMR spectrum of PFHxDA is expected to be very simple.

- Expected Chemical Shift:
 - Carboxyl Proton ($-\text{COOH}$): A single, broad resonance is expected for the acidic proton of the carboxyl group. This signal is typically found far downfield, around 12 δ , though its exact position and broadness are highly dependent on concentration and the solvent used due to hydrogen bonding.[\[14\]](#)

Part 4: Vibrational Spectroscopy (IR and Raman)

Infrared (IR) and Raman spectroscopy provide valuable information about the functional groups present in a molecule.

Infrared (IR) Spectroscopy

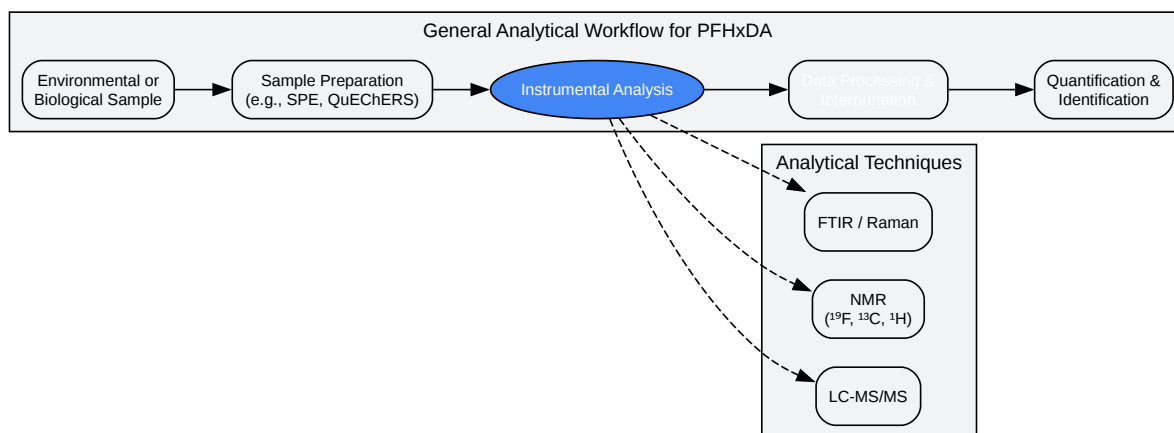
While a specific experimental spectrum for PFHxDA is not readily available, the characteristic absorptions for its functional groups are well-established.

- O-H Stretch: A very broad and strong absorption band is expected from 2500-3300 cm^{-1} , characteristic of the hydrogen-bonded O-H stretch in a carboxylic acid dimer.[\[15\]](#)
- C=O Stretch: A strong, sharp absorption band is expected between 1700-1725 cm^{-1} for the carbonyl stretch of a saturated, dimeric carboxylic acid.[\[15\]](#)[\[16\]](#)
- C-F Stretches: The most intense features in the spectrum will be due to the numerous C-F bonds. Strong, complex absorption bands are expected in the region of 1100-1300 cm^{-1} .[\[17\]](#)
- C-O Stretch: A medium intensity band for the C-O single bond stretch is expected around 1210-1320 cm^{-1} , often coupled with the O-H bend.[\[15\]](#)

Raman Spectroscopy

Raman spectroscopy is a complementary technique to IR and is particularly useful for symmetric vibrations. Recent studies have shown that PFAS compounds share common Raman spectral features.

- Expected Raman Peaks: PFHxDA is expected to show characteristic peaks common to other PFAS, including strong signals at approximately 725 cm^{-1} (attributed to CF_2 symmetric stretch), 385 cm^{-1} , and 310 cm^{-1} . The ratios of these peaks can vary depending on chain length and functional group.[18][19] The C-C backbone vibrations would also be visible in the spectrum.



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Generalized workflow for the analysis of PFHxDA.

Conclusion

Perfluorohexadecanoic acid presents a unique analytical challenge due to its chemical stability and the complexity of its spectral features, particularly in NMR. However, by leveraging a multi-technique approach, a comprehensive characterization is achievable. High-sensitivity

LC-MS/MS provides the foundation for detection and quantification, with its predictable fragmentation patterns offering a high degree of confidence. While experimental NMR and IR spectra are not widely published, a deep understanding of the underlying principles of spectroscopy and data from analogous perfluorinated compounds allows for a robust prediction of the expected spectral data. This guide provides the foundational knowledge required for researchers to develop and validate analytical methods for the identification and study of this important environmental contaminant.

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